

An In-depth Technical Guide to Isobutyl Salicylate: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Isobutyl salicylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural attributes of **isobutyl salicylate**. The information is intended to support research, development, and application activities within the scientific community.

Chemical and Physical Properties

Isobutyl salicylate is a colorless to pale yellow liquid at room temperature.^{[1][2]} It is an organic compound classified as the isobutyl ester of salicylic acid.^[3] While rare in nature, found in plants like magnolia, the synthetic version is predominantly used commercially, especially as a fragrance ingredient in perfumes, cosmetics, and soaps.^{[1][2]}

The key quantitative properties of **isobutyl salicylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₃	[3][4][5]
Molecular Weight	194.23 g/mol	[3][4][5]
IUPAC Name	2-methylpropyl 2-hydroxybenzoate	[3][4]
CAS Number	87-19-4	[1][3]
Appearance	Colorless to pale yellow liquid	[1][3][6]
Odor	Floral, herbaceous, described as clover or orchid-like	[1][6]
Melting Point	-6 °C to 5.9 °C	[3][4][6][7][8]
Boiling Point	261 - 267 °C at 760 mmHg	[1][4][6][7][8]
Density	1.062 - 1.069 g/mL at 25 °C	[1][3][4][6][8]
Refractive Index	1.506 - 1.570 at 20 °C	[1][4][7]
Vapor Pressure	0.006 mmHg at 25°C	[1][7]
Water Solubility	19.5 mg/L at 20°C (insoluble)	[6][8]
Solubility in other solvents	Soluble in ethanol, mineral oil, and most non-volatile oils. Insoluble in glycerol and propylene glycol.	[1][3][4][6]
LogP	4.0	[1][4]
SMILES	<chem>CC(C)COC(=O)C1=CC=CC=C1O</chem>	[3]

Chemical Structure

Isobutyl salicylate is a benzoate ester and a member of the phenol class of compounds.[4][6] Its structure consists of a salicylic acid moiety where the carboxyl group has formed an ester with isobutyl alcohol.

The canonical SMILES (Simplified Molecular-Input Line-Entry System) representation for the molecule is CC(C)COC(=O)C1=CC=CC=C1O.^[3]

Experimental Protocols: Synthesis

The primary method for synthesizing **isobutyl salicylate** is through the Fischer esterification of salicylic acid with isobutyl alcohol (isobutanol).^{[3][6]} Various catalysts can be employed to facilitate this reaction.

3.1. Conventional Acid-Catalyzed Esterification

This is a common laboratory and industrial method for producing **isobutyl salicylate**.

- Reactants: Salicylic acid and isobutyl alcohol.
- Catalyst: A strong acid such as sulfuric acid (H_2SO_4) or a milder catalyst like boric acid (H_3BO_3).^{[3][9][10]}
- Methodology:
 - Salicylic acid and an excess of isobutyl alcohol are added to a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap or water separator.^{[9][11]}
 - The acid catalyst (e.g., concentrated sulfuric acid) is added to the mixture.^[10]
 - The mixture is heated to reflux. The reaction temperature is typically maintained between 90-135°C.^{[3][10]}
 - As the reaction proceeds, water is formed as a byproduct and is azeotropically removed and collected in the water separator.^[9]
 - The reaction is monitored until the theoretical amount of water has been collected, indicating completion.
 - Post-reaction, the mixture is cooled. The excess alcohol can be removed by distillation.
 - The crude ester is washed with a sodium bicarbonate or sodium carbonate solution to neutralize the remaining acid catalyst and any unreacted salicylic acid, followed by

washing with water until neutral.[11]

- The final product is purified by vacuum distillation to yield high-purity **isobutyl salicylate**. [9][11] Using boric acid as a catalyst is considered a more environmentally friendly approach, reducing corrosive by-products and achieving yields of 90-95%.[3][9]

3.2. Solid Superacid Catalysis

To improve efficiency and reduce environmental impact, solid superacid catalysts have been developed.

- Reactants: Salicylic acid and isobutyl alcohol.
- Catalyst: Rare-earth solid superacid, such as $\text{SO}_4^{2-}/\text{TiO}_2/\text{La}^{3+}$. [3][12]
- Methodology:
 - For 0.1 mol of salicylic acid, a molar ratio of 3:1 of isobutyl alcohol to salicylic acid is used. [12]
 - 1.0 g of the $\text{SO}_4^{2-}/\text{TiO}_2/\text{La}^{3+}$ catalyst is added to the reactant mixture.[12]
 - Benzene (15 mL) is added as a water-entraining agent.[12]
 - The mixture is refluxed for a reaction time of 3.0 hours.[12]
 - This method has been reported to achieve yields of up to 96.2%.[12]
 - The solid catalyst can be recovered by filtration and potentially reused.[11]

Visualizations

The following diagrams illustrate the chemical structure and a generalized workflow for the synthesis of **isobutyl salicylate**.



Figure 1: Chemical Structure of Isobutyl Salicylate

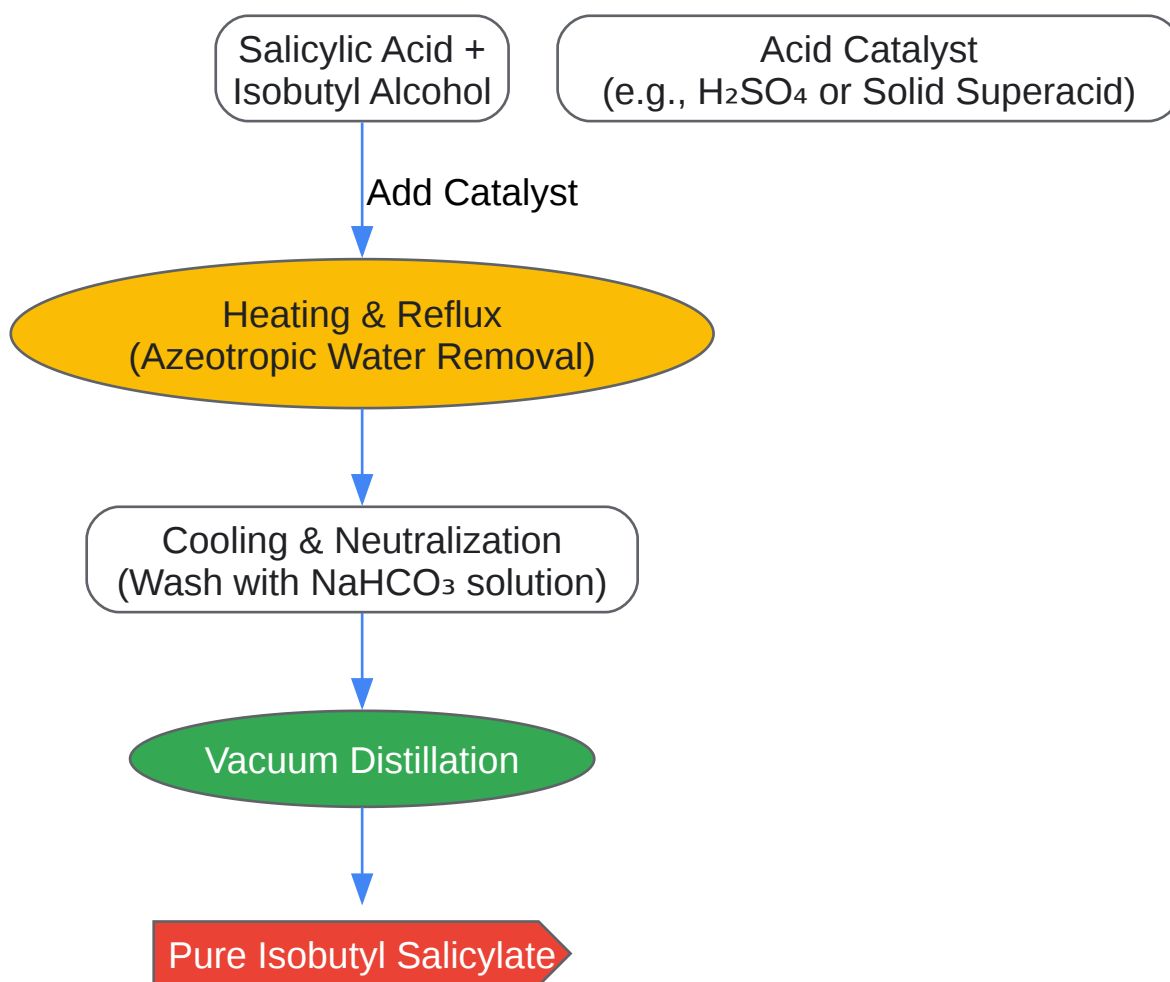
[Click to download full resolution via product page](#)Figure 1: Chemical Structure of **Isobutyl Salicylate**

Figure 2: Synthesis Workflow of Isobutyl Salicylate

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